Cross-Reactivity Profiling of 4-Ethylpyridazine: A Comprehensive Bioisosteric Comparison Guide

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Compound of Interest

Compound Name:	*4-Ethylpyridazine*
Cat. No.:	*B8790978*

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Introduction & Rationale

In modern fragment-based drug discovery (FBDD) and lead optimization, the pyridazine heterocycle has emerged as a privileged scaffold[1]. Specifically, **4-ethylpyridazine** (CAS 54248-68-9) and its functionalized precursors (e.g., 3,6-dichloro-**4-ethylpyridazine**) offer a unique geometric and electronic profile compared to traditional benzene, pyridine, or pyrimidine rings[1][2].

As a Senior Application Scientist, I frequently observe that while the adjacent nitrogen atoms of the pyridazine core provide excellent hydrogen-bond acceptor capabilities for kinase hinge regions, they also introduce risks of promiscuous cross-reactivity[3]. This guide objectively compares **4-ethylpyridazine** against alternative bioisosteres, detailing how the C4-ethyl vector is strategically utilized to engineer selectivity, mitigate off-target liabilities, and improve the overall pharmacokinetic profile of drug candidates[4].

Physicochemical Profiling & Bioisosteric Comparison

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Before evaluating cross-reactivity, we must understand the fundamental physicochemical shifts that occur when substituting a phenyl or pyridine ring with a **4-ethylpyridazine** core. The pyridazine ring has reduced aromaticity (Aromaticity Index = 79) compared to pyridine (IA = 86) [1]. This alters the electron density, making the C-H bonds better donors and shifting the pKa[1].

Table 1: Physicochemical Comparison of **4-Ethylpyridazine** vs. Common Bioisosteres

Property	Benzene	Pyridine	Pyrimidine	Pyrazine	4-Ethylpyridazine
LogP (approx)	2.13	0.65	-0.20	-0.20	1.04[5]
pKa (conjugate acid)	N/A	5.2	1.3	0.6	3.63[5]
H-Bond Acceptors	0	1	2	2	2
Aromaticity Index (IA)	100	86	~80	~80	79[1]

Causality Insight: The modest basicity of **4-ethylpyridazine** (pKa ~3.63) compared to pyridine (pKa ~5.2) reduces the likelihood of phospholipidosis and hERG channel cross-reactivity, which are common liabilities driven by highly basic amines[1][5]. Furthermore, replacing a pyridine with a pyridazine can prevent mechanism-based enzyme inhibition, such as the formation of alkylated adducts with phosphoribosyl pyrophosphate (PRPP) in off-target enzymes[1].

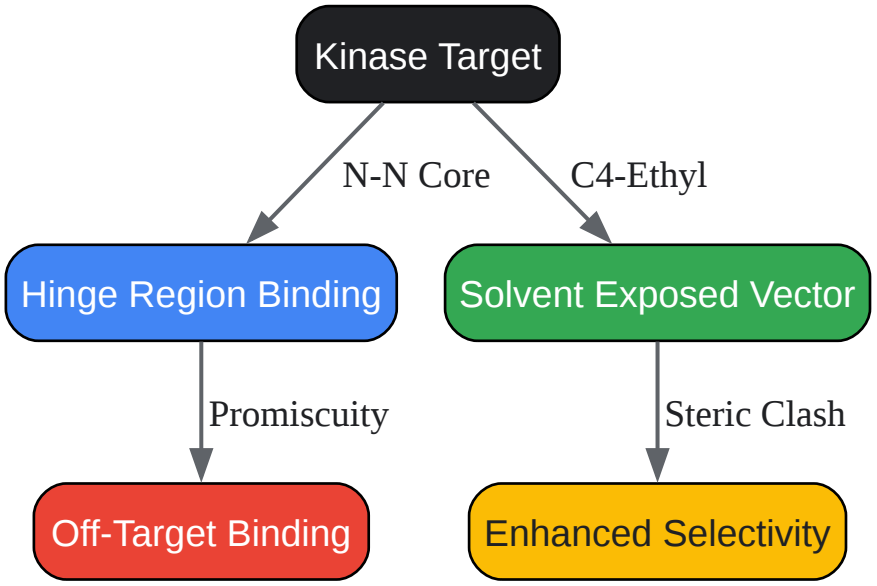
Kinase Selectivity and Structural Cross-Reactivity

In kinase inhibitor design, the pyridazine core frequently acts as a hinge binder[4]. However, relying solely on the N-N core often leads to pan-kinase cross-reactivity due to the highly conserved nature of ATP-binding sites.

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The addition of the C4-ethyl group provides a critical steric vector. When bound to the hinge region, this ethyl group is typically directed toward the solvent-exposed region or a specific hydrophobic sub-pocket[4].

Case Study in Selectivity: In the development of Tyk2 inhibitors, targeting the JH1 domain often leads to cross-reactivity with Jak1-3[6]. By utilizing an imidazo[1,2-b]pyridazine scaffold directed at the pseudokinase JH2 domain, researchers achieved high selectivity[6]. The steric bulk and specific vectoring of substituents on the pyridazine ring create intentional steric clashes in the highly conserved ATP-binding pockets of off-target kinases (like CDK2 or GSK-3β), thereby narrowing the selectivity profile[3][4][6].



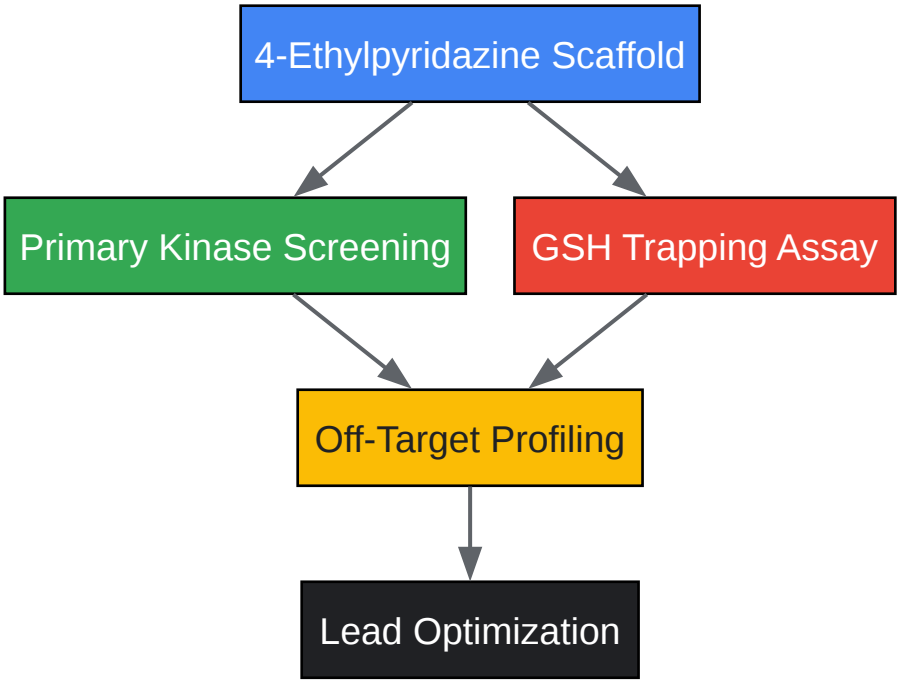
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Fig 2. Mechanistic binding logic of **4-ethylpyridazine** mitigating kinase cross-reactivity.

Metabolic and Electrophilic Off-Target Profiling

Halogenated derivatives, such as 3,6-dichloro-**4-ethylpyridazine**, are common synthetic intermediates[2]. The electron-withdrawing nature of the chlorine atoms makes the ring susceptible to nucleophilic aromatic substitution (SNAr)[2]. If these electrophilic sites are not fully substituted during lead optimization, the resulting compound may act as a Pan-Assay Interference Compound (PAINS) or exhibit cross-reactivity with cellular nucleophiles like glutathione (GSH).

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Fig 1. Standardized cross-reactivity and off-target screening workflow for pyridazine derivatives.

Self-Validating Experimental Protocols

To objectively profile the cross-reactivity of **4-ethylpyridazine** derivatives against other bioisosteres, we employ the following self-validating workflows.

Protocol 1: High-Throughput Kinase Selectivity Profiling (TR-FRET)

Purpose: To quantify off-target kinase binding while eliminating false positives caused by the auto-fluorescence of conjugated heterocycles.

- Step 1: Assay Preparation: Dispense 10 nL of **4-ethylpyridazine** derivatives (10-point dose-response, 10 µM top concentration) into 384-well low-volume plates.
- Step 2: Buffer Optimization: Use a kinase buffer supplemented with 1 mM DTT.

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- Causality: DTT quenches any residual electrophilic reactivity from halogenated pyridazine precursors[2], ensuring the assay only measures structurally driven, non-covalent cross-reactivity.

- Step 3: Incubation: Add 5 µL of the off-target kinase (e.g., CDK2 or Jak1) and fluorescently labeled tracer. Incubate for 60 minutes at room temperature.

- Step 4: Detection: Add the Europium-labeled anti-tag antibody. Measure the Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) signal (Ex: 340 nm, Em: 615/665 nm).

- Step 5: Validation: Calculate the IC50. A selectivity fold-change of >100x against the primary target validates the efficacy of the C4-ethyl steric vector.

Protocol 2: In Vitro GSH Trapping for Electrophilic Liabilities

Purpose: To ensure the pyridazine core does not undergo promiscuous covalent cross-reactivity with cellular thiols.

- Step 1: Incubation: Incubate 10 µM of the test compound with 5 mM reduced glutathione (GSH) in 100 mM potassium phosphate buffer (pH 7.4) at 37°C.

- Step 2: Microsomal Activation: Add 1 mg/mL Human Liver Microsomes (HLM) and 1 mM NADPH to test for CYP450-mediated reactive metabolite formation.

- Step 3: Quenching: After 60 minutes, precipitate proteins using ice-cold acetonitrile (1:3 v/v) containing an internal standard.

- Step 4: LC-MS/MS Analysis: Centrifuge and analyze the supernatant via high-resolution mass spectrometry (HRMS). Scan for neutral losses of 129 Da (characteristic of GSH adducts).

- Step 5: Validation: The absence of GSH adduct peaks confirms that the **4-ethylpyridazine** scaffold is metabolically stable and free of electrophilic cross-reactivity.

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